

Application Notes and Protocols: Preparation of TT-10 Stock Solution in DMSO

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Compound of Interest

Compound Name: TT-10

Cat. No.: B611500

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

TT-10 is a small molecule activator of the TAZ (transcriptional coactivator with PDZ-binding motif)-YAP (YES-associated protein)/TEAD (transcriptional enhancer factor domain) signaling pathway. It has been shown to promote cardiomyocyte proliferation and is utilized in research related to cardiac repair and regeneration.^[1] Accurate and consistent preparation of a **TT-10** stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **TT-10** due to its high solvating power for organic molecules. This document provides a detailed protocol for the preparation, storage, and handling of **TT-10** stock solutions using DMSO.

Quantitative Data Summary

A summary of the essential quantitative data for **TT-10** and DMSO is provided in the table below.

Parameter	Value	Source
TT-10 Molecular Weight	283.35 g/mol	
TT-10 Appearance	White to beige powder	
TT-10 Solubility in DMSO	Up to 60 mg/mL (211.75 mM)	
2 mg/mL		
DMSO Molecular Weight	78.13 g/mol	
DMSO Density	~1.1 g/mL	
Recommended Storage Temp.	2-8°C	

Experimental Protocol: Preparation of a 10 mM TT-10 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TT-10** in DMSO. The principles and calculations can be adapted for other desired concentrations.

Materials and Equipment:

- **TT-10** powder (white to beige solid)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (recommended, especially for higher concentrations)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Determine the Required Mass of **TT-10**:
 - To prepare a 10 mM stock solution, the required mass of **TT-10** can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example Calculation for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 283.35 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 2.8335 \text{ mg}$
- Weighing **TT-10**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated amount of **TT-10** powder (e.g., 2.83 mg) into the tube.
- Dissolving **TT-10** in DMSO:
 - Add the desired volume of DMSO (e.g., 1 mL) to the tube containing the **TT-10** powder.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the **TT-10** does not fully dissolve, sonicate the solution for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

- Store the aliquots at 2-8°C for short-term use. For long-term storage, consult the manufacturer's recommendations, though -20°C or -80°C is common practice for many DMSO stock solutions.

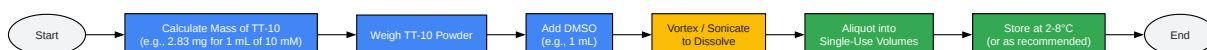
Safety Precautions:

- Always work in a well-ventilated area or a chemical fume hood when handling DMSO and **TT-10**.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **TT-10** and DMSO for complete safety and handling information.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **TT-10** stock solution.

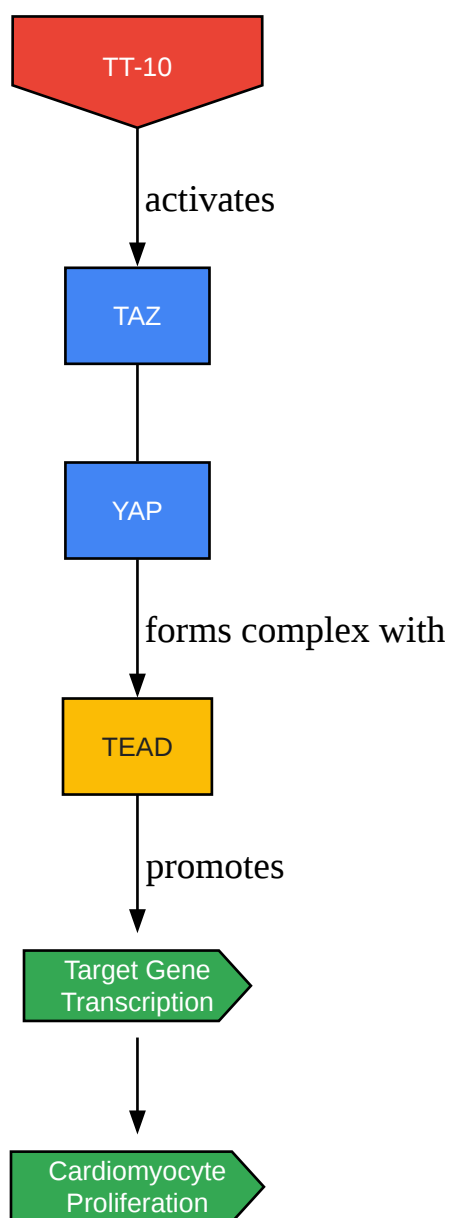


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Caption: Workflow for preparing a **TT-10** stock solution in DMSO.

Signaling Pathway Context

The diagram below shows the simplified signaling pathway in which **TT-10** is active.



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Caption: **TT-10** activates the TAZ-YAP/TEAD signaling pathway.

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References

- 1. TT-10 | YAP | TargetMol [targetmol.com]
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